

An In-depth Technical Guide to 1-Bromo-2-methylbutane

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Compound of Interest

Compound Name: **1-Bromo-2-methylbutane**

Cat. No.: **B081432**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Bromo-2-methylbutane**, a chiral alkyl halide crucial for the synthesis of complex organic molecules. This document details its chemical and physical properties, extensive safety data, and key experimental protocols for its synthesis and subsequent use in Grignard reactions.

Chemical Identity and Properties

1-Bromo-2-methylbutane is a chiral organic compound, existing as two enantiomers, (S)-(+)-**1-Bromo-2-methylbutane** and (R)-(-)-**1-Bromo-2-methylbutane**. The racemic mixture is also commercially available. Its properties make it a valuable building block in asymmetric synthesis, particularly for pharmaceuticals and liquid crystals.[1][2]

Table 1: Chemical Identifiers for **1-Bromo-2-methylbutane**

Identifier	(S)-(+)-1-Bromo-2-methylbutane	Racemic 1-Bromo-2-methylbutane
CAS Number	534-00-9	10422-35-2
Molecular Formula	C ₅ H ₁₁ Br	C ₅ H ₁₁ Br
Molecular Weight	151.04 g/mol	151.04 g/mol
Synonyms	(S)-(+)-2-Methylbutyl bromide	(±)-1-Bromo-2-methylbutane

Table 2: Physical and Chemical Properties of (S)-(+)-**1-Bromo-2-methylbutane**

Property	Value
Appearance	Colorless liquid
Boiling Point	121-122 °C
Density	1.223 g/mL at 25 °C
Flash Point	22 °C (71.6 °F)
Refractive Index	n _{20/D} 1.445
Solubility	Insoluble in water

Safety and Handling

1-Bromo-2-methylbutane is a highly flammable liquid and vapor that causes skin and serious eye irritation, and may cause respiratory irritation. Proper safety precautions are essential when handling this compound.

Table 3: GHS Hazard Information for **1-Bromo-2-methylbutane**

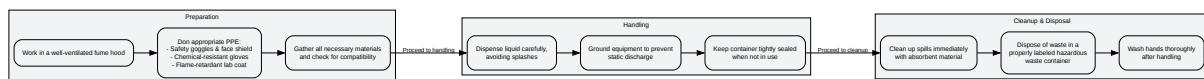
Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.

- Skin Protection: Use flame-retardant, chemical-resistant gloves and protective clothing.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is required if working outside a fume hood or with poor ventilation.

Safe Handling Workflow



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Caption: Workflow for the safe handling of **1-Bromo-2-methylbutane**.

Experimental Protocols

Synthesis of (S)-(+)-1-Bromo-2-methylbutane

This protocol describes the synthesis of (S)-(+)-**1-Bromo-2-methylbutane** from (S)-(-)-2-methyl-1-butanol via an SN2 reaction with phosphorus tribromide. This method generally proceeds with an inversion of stereochemistry.

Materials:

- (S)-(-)-2-methyl-1-butanol
- Phosphorus tribromide (PBr₃)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

- Round-bottom flask, dropping funnel, reflux condenser, heating mantle, separatory funnel, distillation apparatus

Procedure:

- In a fume hood, equip a round-bottom flask with a dropping funnel and a reflux condenser. Place the flask in an ice bath.
- Add (S)-(-)-2-methyl-1-butanol to the flask.
- Slowly add phosphorus tribromide dropwise from the dropping funnel with constant stirring. The temperature should be maintained below 10 °C.
- After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature.
- Gently reflux the mixture for 1-2 hours using a heating mantle.
- Cool the reaction mixture and slowly pour it over crushed ice.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation, collecting the fraction at 121-122 °C.

Grignard Reaction with 1-Bromo-2-methylbutane

This protocol outlines the formation of a Grignard reagent from **1-Bromo-2-methylbutane** and its subsequent reaction with a carbonyl compound (e.g., acetone).

Materials:

- **1-Bromo-2-methylbutane**

- Magnesium turnings
- Anhydrous diethyl ether or THF
- Iodine crystal (as an initiator)
- Acetone (or other carbonyl compound)
- Dilute hydrochloric acid
- Saturated ammonium chloride solution
- Apparatus must be flame-dried to ensure anhydrous conditions.

Procedure:

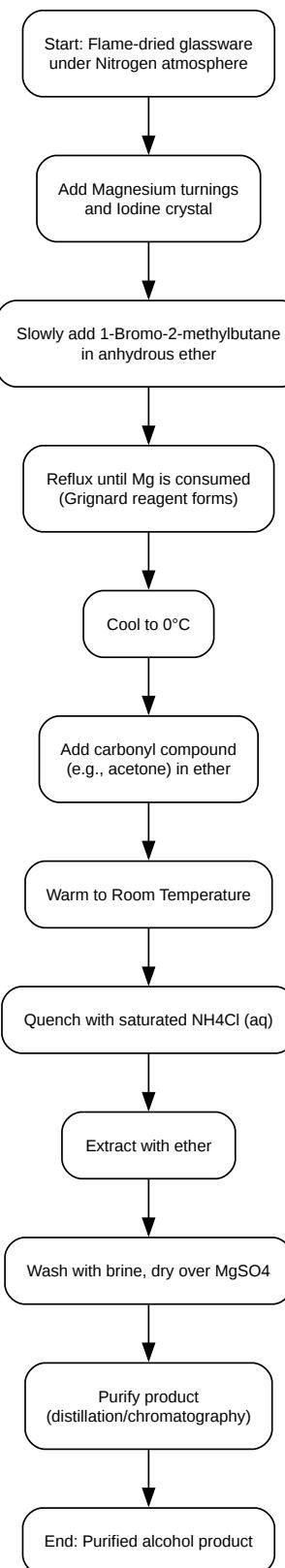
- Grignard Reagent Formation:
 - Place magnesium turnings in a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet.
 - Add a small crystal of iodine.
 - In the dropping funnel, prepare a solution of **1-Bromo-2-methylbutane** in anhydrous diethyl ether.
 - Add a small portion of the bromide solution to the magnesium. The reaction is initiated when the iodine color disappears and bubbling is observed. Gentle warming may be necessary.
 - Once the reaction starts, add the remaining bromide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes.
- Reaction with Carbonyl:
 - Cool the Grignard reagent solution in an ice bath.

- Add a solution of the carbonyl compound (e.g., acetone) in anhydrous diethyl ether dropwise from the dropping funnel.
- After the addition, remove the ice bath and stir the mixture at room temperature for 30 minutes.

• Work-up:

- Cool the reaction mixture in an ice bath and slowly add saturated ammonium chloride solution to quench the reaction.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and remove the solvent.
- The resulting alcohol can be purified by distillation or chromatography.

Grignard Reaction Workflow

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Caption: General workflow for a Grignard reaction using **1-Bromo-2-methylbutane**.

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References

- 1. lookchem.com [lookchem.com]
- 2. scbt.com [scbt.com]
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